

Application Notes and Protocols for CH-0793076 TFA in In Vitro Assays

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Compound of Interest

Compound Name: CH-0793076 TFA

Cat. No.: B8117054

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

CH-0793076, also known as TP3076, is a hexacyclic camptothecin analog. It is the active drug and a major metabolite of TP300. The trifluoroacetate (TFA) salt of CH-0793076 is a potent inhibitor of DNA topoisomerase I, with an IC₅₀ of 2.3 μM^{[1][2]}. It has demonstrated antiproliferative activity against various cancer cell lines, including those expressing breast cancer resistance protein (BCRP), with IC₅₀ values in the nanomolar range^{[1][2]}. Proper dissolution and handling of **CH-0793076 TFA** are critical for obtaining accurate and reproducible results in in vitro assays. These application notes provide detailed protocols for the solubilization and use of this compound.

2. Compound Information

Property	Value
Compound Name	CH-0793076 TFA
Synonyms	TP3076 TFA
Molecular Formula	C28H27F3N4O6
Mechanism of Action	DNA Topoisomerase I Inhibitor[1][2]
Appearance	Lyophilized powder
Storage	Store at -20°C for long-term storage.

3. Solubility and Stock Solution Preparation

The solubility of small molecules can be influenced by the presence of TFA counterions, which are often remnants of the synthesis and purification process[3][4]. While **CH-0793076 TFA** is a small molecule, general principles for handling lyophilized compounds, including peptides with TFA salts, can be informative[4][5]. The primary solvent for initial reconstitution of many organic small molecules for biological assays is dimethyl sulfoxide (DMSO).

Table 1: Solubility and Stock Solution Recommendations

Solvent	Concentration	Notes
Dimethyl Sulfoxide (DMSO)	≥ 30 mg/mL	High-purity, anhydrous DMSO is recommended to prevent compound degradation. This will serve as the primary stock solution.
Aqueous Buffers	Low solubility	Direct dissolution in aqueous buffers is not recommended due to the risk of precipitation.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration DMSO Stock Solution

This protocol describes the preparation of a 30 mg/mL stock solution of **CH-0793076 TFA** in DMSO.

Materials:

- **CH-0793076 TFA** (lyophilized powder)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Procedure:

- **Equilibration:** Allow the vial of lyophilized **CH-0793076 TFA** to equilibrate to room temperature before opening to prevent condensation of moisture[5].
- **Solvent Addition:** Based on the amount of **CH-0793076 TFA** in the vial, calculate the required volume of DMSO to achieve a 30 mg/mL concentration. For example, to prepare a 30 mg/mL stock from 1 mg of the compound, add 33.3 μ L of DMSO.
- **Dissolution:** Add the calculated volume of DMSO to the vial. Vortex or sonicate briefly to ensure complete dissolution. Visually inspect the solution to confirm there is no particulate matter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in sterile, tightly sealed tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol outlines the serial dilution of the DMSO stock solution and its final dilution into an aqueous assay buffer.

Materials:

- 30 mg/mL **CH-0793076 TFA** in DMSO (from Protocol 1)

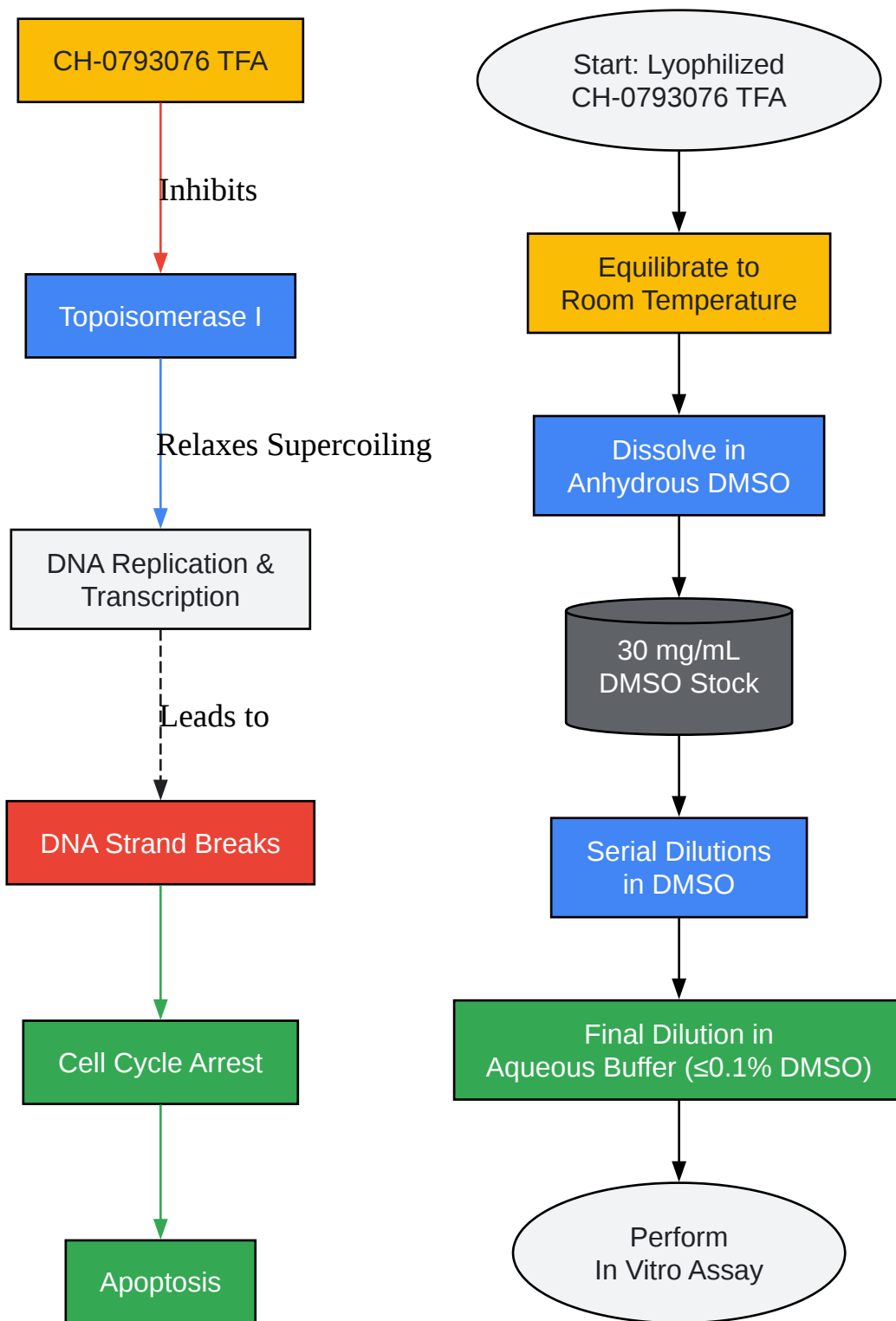
- Anhydrous, high-purity DMSO
- Appropriate aqueous assay buffer (e.g., PBS, cell culture medium)
- Sterile dilution tubes

Procedure:

- **Intermediate Dilutions in DMSO:** It is recommended to perform initial serial dilutions in DMSO rather than directly in an aqueous buffer to prevent precipitation. Prepare a series of intermediate concentrations in DMSO. For example, to achieve a 1 mM working stock from a 30 mg/mL stock, a further dilution in DMSO is required.
- **Final Dilution in Aqueous Buffer:** For the final step, add the diluted DMSO stock to the aqueous assay buffer. The final concentration of DMSO in the assay should be kept low, typically $\leq 0.1\%$, to avoid solvent-induced artifacts. Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.
- **Solubility Check:** After final dilution, visually inspect the working solution for any signs of precipitation. If precipitation occurs, consider further dilution in DMSO before adding to the aqueous buffer or using a lower final concentration in the assay.

4. Signaling Pathway and Experimental Workflow

CH-0793076 is an inhibitor of Topoisomerase I, an enzyme crucial for relaxing DNA supercoiling during replication and transcription. By inhibiting Topoisomerase I, CH-0793076 leads to the accumulation of DNA strand breaks, which in turn triggers cell cycle arrest and apoptosis.



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